

Application Note: Determination of Bromate in Water by Ion Chromatography

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: sodium;bromate

Cat. No.: B7765957

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Bromate is a disinfection byproduct (DBP) formed when water containing bromide is treated with ozone.^{[1][2][3][4]} Due to its potential carcinogenicity, regulatory bodies such as the U.S. Environmental Protection Agency (EPA) and the European Union have set maximum contaminant levels (MCLs) for bromate in drinking water, typically at 10 µg/L.^{[5][6]} Some regulations for bottled mineral water are even more stringent, with limits as low as 3 µg/L.^{[3][5]} Ion chromatography (IC) is a robust and widely accepted technique for the determination of bromate in various water matrices.^[1] This application note provides a detailed protocol for the determination of bromate in water using ion chromatography with suppressed conductivity detection, a method adapted from established standard methods like EPA Method 300.1.^{[1][6]}

Principle of the Method

Ion chromatography separates ions based on their affinity for an ion-exchange stationary phase. A liquid eluent carries the sample through a separation column, where anions are separated based on their relative affinities for the resin. In this method for bromate analysis, a carbonate/bicarbonate eluent is commonly used with an anion exchange column.^[7] After

separation, the eluent passes through a suppressor, which reduces the background conductivity of the eluent and enhances the conductivity of the analyte ions. The separated anions, including bromate, are then detected by a conductivity detector. The concentration of bromate is determined by comparing the peak area of the analyte to a calibration curve prepared from standards of known concentrations. For lower detection limits, post-column reaction (PCR) with UV/Vis detection can be employed.[\[2\]](#)[\[5\]](#)

Experimental Protocol

1. Apparatus and Materials

- Ion Chromatograph (IC): Equipped with a pump, sample injector, guard column, analytical column, suppressor, and a conductivity detector.
- Guard Column: A column with the same packing as the analytical column, placed before the analytical column to protect it from contaminants. For example, a Metrosep A Supp 4/5 Guard column.[\[7\]](#)
- Analytical Column: Anion exchange column suitable for the separation of oxyhalides, such as a Metrosep A Supp 5 or Dionex IonPac AS9-HC.[\[6\]](#)[\[7\]](#)
- Suppressor: Anion suppressor, such as an MSM II chemical suppressor combined with a CO₂ suppressor.[\[7\]](#)
- Data Acquisition System: Software for controlling the IC system and processing data.
- Volumetric flasks, pipettes, and other standard laboratory glassware.
- Analytical balance.
- 0.45 µm syringe filters for sample filtration.
- Reagent Water: Deionized water with a resistivity of ≥18 MΩ-cm.

2. Reagents and Standards

- Eluent Solution (3.2 mM Na₂CO₃ / 1.0 mM NaHCO₃):

- Dissolve 0.339 g of anhydrous sodium carbonate (Na_2CO_3) and 0.084 g of anhydrous sodium bicarbonate (NaHCO_3) in reagent water.
- Dilute to 1 L in a volumetric flask with reagent water.
- Bromate Stock Standard Solution (1000 mg/L):
 - Dissolve 0.1308 g of potassium bromate (KBrO_3), dried at 105°C for one hour, in reagent water.
 - Dilute to 100 mL in a volumetric flask with reagent water. This solution is stable for at least one month when stored at 4°C.
- Intermediate Bromate Standard Solution (10 mg/L):
 - Pipette 1.0 mL of the 1000 mg/L bromate stock standard solution into a 100 mL volumetric flask and dilute to volume with reagent water.
- Working Standard Solutions:
 - Prepare a series of working standards by diluting the intermediate standard solution with reagent water. A typical calibration range is 5-100 µg/L.[7] For example, to prepare a 10 µg/L standard, dilute 0.1 mL of the 10 mg/L intermediate standard to 100 mL with reagent water. Prepare fresh daily.

3. Sample Preparation

- Allow water samples to come to room temperature.
- If the sample contains particulates, filter it through a 0.45 µm syringe filter before analysis.
- For samples from a treatment plant using ozone, it may be necessary to sparge with an inert gas to remove residual ozone.[8]
- If high levels of chlorite are expected, which can interfere with bromate analysis, specific sample pretreatment to remove chlorite may be necessary.[8]

4. Chromatographic Conditions

The following table summarizes a typical set of chromatographic conditions for bromate determination.

Parameter	Value
Analytical Column	Metrosep A Supp 5 or equivalent
Guard Column	Metrosep A Supp 4/5 Guard or equivalent
Eluent	3.2 mM Na ₂ CO ₃ / 1.0 mM NaHCO ₃
Flow Rate	0.65 mL/min
Injection Volume	20 - 1000 µL
Detection	Suppressed Conductivity
Run Time	Approximately 20 minutes

5. Calibration and Analysis

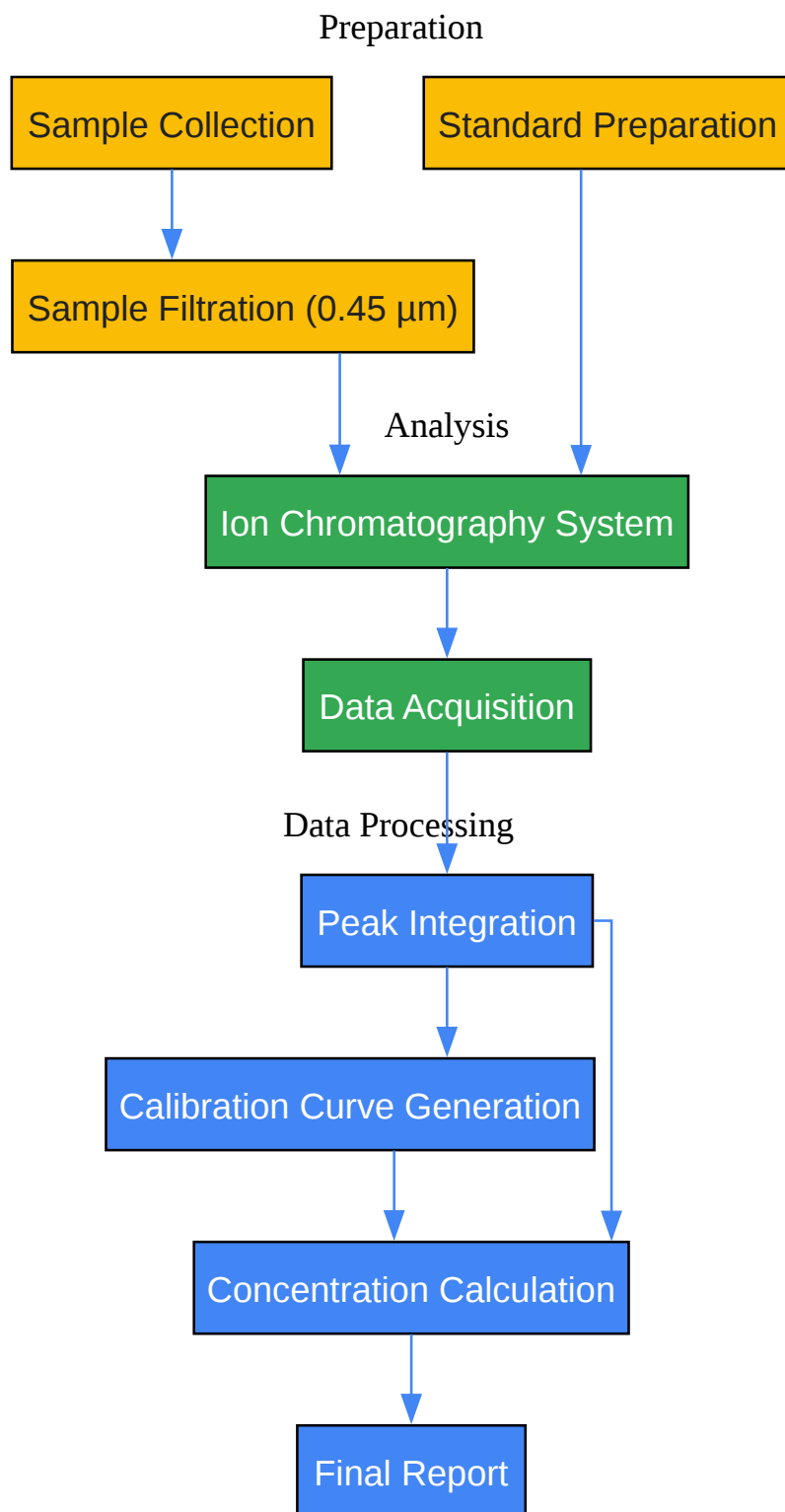
- System Equilibration: Equilibrate the IC system with the eluent until a stable baseline is achieved.
- Calibration:
 - Inject the series of working standard solutions, starting with the lowest concentration.
 - Generate a calibration curve by plotting the peak area of bromate against the concentration of the standards.
 - The calibration curve should have a correlation coefficient (r) of 0.999 or better.
- Sample Analysis:
 - Inject the prepared water samples.
 - The concentration of bromate in the sample is calculated from the calibration curve using the peak area of the bromate peak in the sample chromatogram.

Data Presentation

The performance of the ion chromatography method for bromate determination is summarized in the table below. These values are indicative and may vary depending on the specific instrument and laboratory conditions.

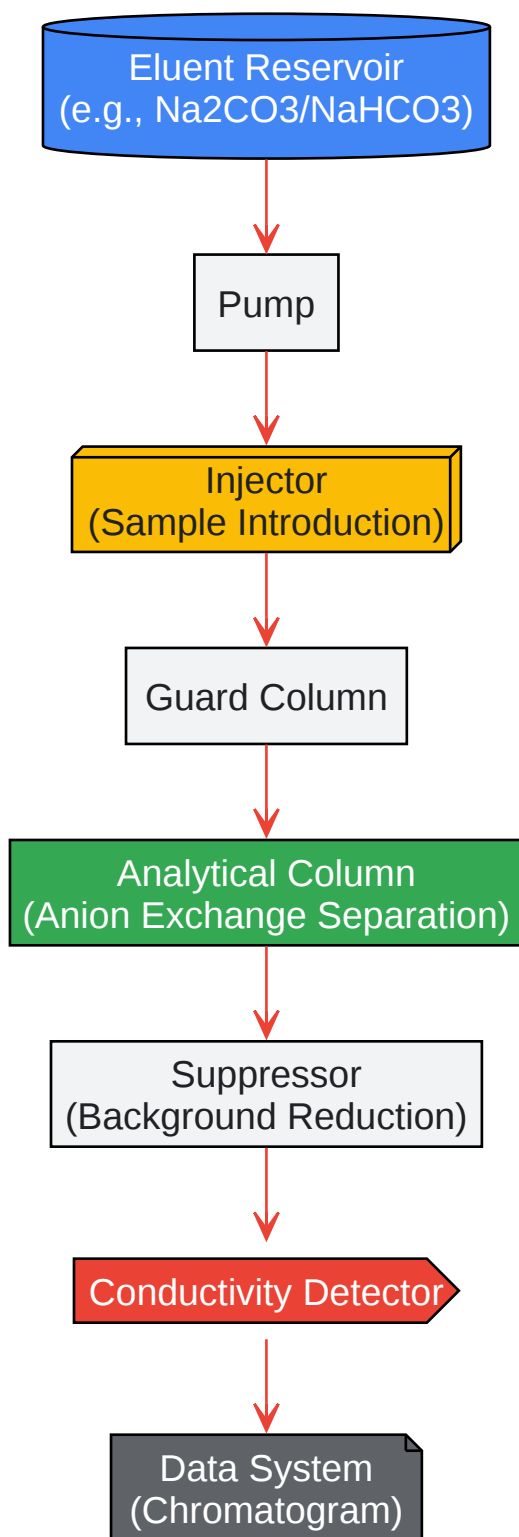
Performance Characteristic	Typical Value	Reference
Linearity (r)	>0.9999	[7]
Method Detection Limit (MDL)	0.14 - 0.50 µg/L	[1] [7]
Practical Quantitation Limit (PQL)	~0.5 µg/L	[9]
Precision (RSD)	< 4%	[7]
Spike Recovery	96.1% - 107%	[7]

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for bromate determination.



[Click to download full resolution via product page](#)

Caption: Principle of Ion Chromatography for Bromate Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [2. alfresco-static-files.s3.amazonaws.com](https://alfresco-static-files.s3.amazonaws.com) [alfresco-static-files.s3.amazonaws.com]
- [3. documents.thermofisher.com](https://documents.thermofisher.com) [documents.thermofisher.com]
- [4. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [5. azom.com](https://azom.com) [azom.com]
- [6. Bromate Methods & Analysis | Thermo Fisher Scientific - HK](#) [thermofisher.com]
- [7. \[Determination of trace bromate in drinking water by ion chromatography with suppressed conductivity detection\] - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [8. lcms.cz](https://lcms.cz) [lcms.cz]
- [9. lcms.cz](https://lcms.cz) [lcms.cz]
- To cite this document: BenchChem. [Application Note: Determination of Bromate in Water by Ion Chromatography]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7765957/docs#application-note-determination-of-bromate-in-water-by-ion-chromatography\]](https://www.benchchem.com/product/b7765957/docs#application-note-determination-of-bromate-in-water-by-ion-chromatography)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)